

Molecular weight and formula of 4-Nitrophenyl chloroformate

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Compound of Interest

Compound Name: 4-Nitrophenyl chloroformate

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An In-depth Technical Guide to **4-Nitrophenyl Chloroformate** for Researchers and Drug Development Professionals

This guide provides a comprehensive overview of **4-Nitrophenyl chloroformate** (4-NPC), a versatile reagent widely employed in organic synthesis, bioconjugation, and drug development. It details the compound's chemical properties, synthesis, and key applications, with a focus on its utility for researchers and scientists in the pharmaceutical and biotechnology sectors.

Core Properties and Formula

4-Nitrophenyl chloroformate is a reactive organochlorine compound valued for its ability to act as an efficient activating agent for alcohols, amines, and thiols. Its chemical structure features a chloroformate group attached to a 4-nitrophenyl ring, which makes it highly susceptible to nucleophilic attack.

Table 1: Chemical and Physical Properties of **4-Nitrophenyl Chloroformate**

Property	Value
Molecular Formula	C ₇ H ₄ ClNO ₄ [1][2][3]
Molecular Weight	201.56 g/mol [1][2][3]
CAS Number	7693-46-1[1][2]
Appearance	White to cream or pale gray crystalline powder[4]
Melting Point	77-79 °C[5][6]
Boiling Point	159-162 °C at 19 mmHg[5][6]
Solubility	Soluble in acetone, chloroform, toluene, and benzene[2]

Synthesis of 4-Nitrophenyl Chloroformate

The synthesis of **4-Nitrophenyl chloroformate** can be achieved through several methods. Historically, the reaction of 4-nitrophenol with the highly toxic phosgene was a common approach. However, safer alternatives are now more prevalent in industrial and laboratory settings.

Table 2: Overview of Synthetic Routes for **4-Nitrophenyl Chloroformate**

Method	Reagents	Key Features
Phosgene Route	4-Nitrophenol, Phosgene	High yield (~90%), but involves the highly hazardous phosgene.[1]
Triphosgene Route	4-Nitrophenol, Bis(trichloromethyl) carbonate (Triphosgene)	A safer alternative to phosgene, providing a high-yield and more easily handled synthesis.[1][3]

A common modern laboratory-scale synthesis involves the reaction of 4-nitrophenol with triphosgene in the presence of a base, such as a tertiary amine, in an inert solvent like

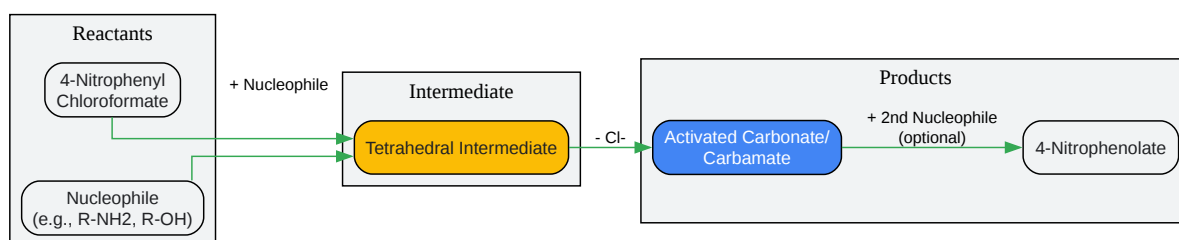
dichloromethane.[1][3]

Mechanism of Action and Key Applications

The utility of **4-Nitrophenyl chloroformate** stems from its function as an excellent electrophile. The 4-nitrophenoxy group is a good leaving group, facilitating the reaction with a wide range of nucleophiles to form activated carbonates, carbamates, and other derivatives. This reactivity is central to its applications in drug development and bioconjugation.

Mechanism of Nucleophilic Acyl Substitution

The general reaction mechanism involves the attack of a nucleophile (e.g., an amine or alcohol) on the carbonyl carbon of the chloroformate, leading to the displacement of the chloride ion and subsequent formation of a 4-nitrophenyl carbonate or carbamate intermediate. This intermediate can then be used in a second step or may be the final desired product.



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General reaction mechanism of **4-Nitrophenyl chloroformate** with a nucleophile.

Applications in Drug Development and Research

- **Peptide Synthesis:** 4-NPC is used as a coupling reagent to activate amino acids for the formation of peptide bonds.[7]
- **Bioconjugation:** It is widely used to link molecules to proteins, antibodies, and other biomolecules for applications in diagnostics and therapeutics.[4] This includes the

immobilization of proteins on surfaces for biosensors and assays.^[4]

- **Protecting Group Chemistry:** The reagent is employed to introduce the 4-nitrobenzyloxycarbonyl (Noc) protecting group for amines and hydroxyls.
- **Prodrug Synthesis:** 4-NPC can be used to create carbonate and carbamate linkages in prodrugs, which can be designed to release the active drug under specific physiological conditions.

Experimental Protocols

The following protocols are representative of the common uses of **4-Nitrophenyl chloroformate** in a research setting.

Protocol 1: General Procedure for the Formation of 4-Nitrophenyl Carbonates and Carbamates

This protocol describes a typical procedure for activating an alcohol or amine with 4-NPC.

Materials:

- Alcohol or amine nucleophile
- **4-Nitrophenyl chloroformate**
- Anhydrous dichloromethane (DCM) or tetrahydrofuran (THF)
- Tertiary amine base (e.g., triethylamine or pyridine)
- Standard laboratory glassware and stirring equipment
- Inert atmosphere (e.g., nitrogen or argon)

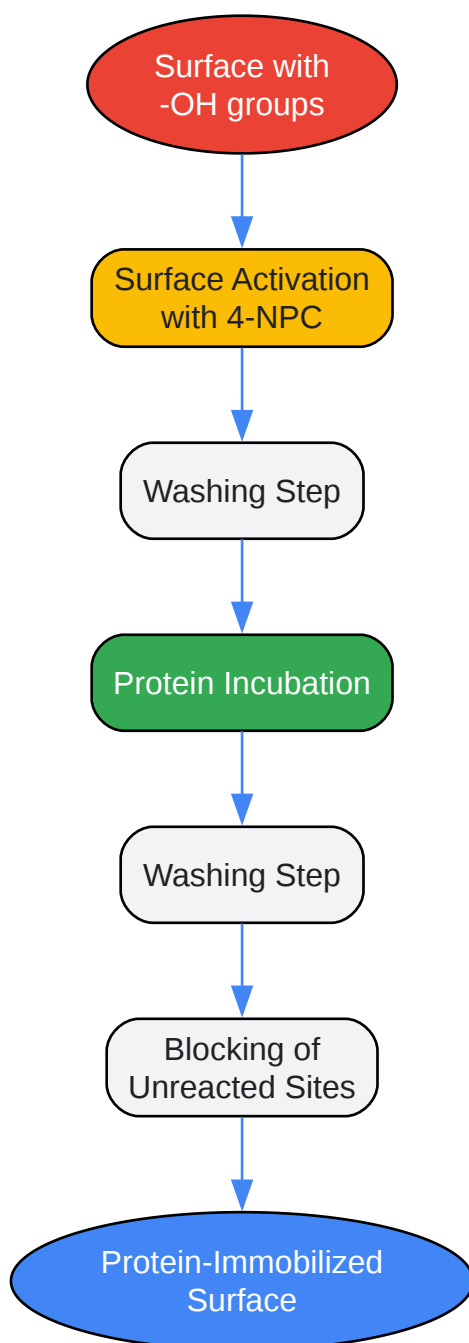
Procedure:

- Dissolve the alcohol or amine nucleophile in anhydrous DCM or THF under an inert atmosphere.

- Add an equimolar amount of a tertiary amine base to the solution.
- Slowly add a solution of **4-Nitrophenyl chloroformate** (1.0-1.2 equivalents) in the same solvent to the reaction mixture at 0 °C.
- Allow the reaction to warm to room temperature and stir for 1-4 hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- Upon completion, the reaction mixture can be quenched with water or a mild acid.
- The product is then extracted with an organic solvent, dried over anhydrous sodium sulfate, and purified by column chromatography.

Protocol 2: Representative Workflow for Protein Immobilization on a Surface

This workflow outlines the key steps for activating a surface with hydroxyl groups and subsequently immobilizing a protein.



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A typical workflow for the immobilization of proteins on a surface using 4-NPC.

Procedure Outline:

- **Surface Preparation:** The substrate (e.g., glass slide, gold nanoparticle) is cleaned and treated to ensure the presence of surface hydroxyl groups.

- **Activation:** The surface is treated with a solution of **4-Nitrophenyl chloroformate** and a base in an anhydrous organic solvent to form surface-bound 4-nitrophenyl carbonate groups.
- **Washing:** The activated surface is washed thoroughly with the solvent to remove excess reagents.
- **Protein Immobilization:** The activated surface is incubated with a solution of the protein in a suitable buffer (typically at a neutral to slightly basic pH). The nucleophilic side chains of amino acids (e.g., lysine) react with the activated carbonate to form stable covalent bonds.
- **Blocking and Washing:** Any remaining active sites on the surface are quenched using a small molecule amine (e.g., ethanolamine or glycine). The surface is then washed extensively to remove non-covalently bound protein.

Safety and Handling

4-Nitrophenyl chloroformate is a toxic and corrosive substance that is sensitive to moisture. It should be handled in a well-ventilated fume hood with appropriate personal protective equipment, including gloves, safety glasses, and a lab coat. It should be stored in a cool, dry place under an inert atmosphere.

This technical guide provides a foundational understanding of **4-Nitrophenyl chloroformate** for its effective application in research and development. For specific applications, further optimization of reaction conditions may be necessary.

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References

- 1. nbinnocom [nbinnocom]
- 2. researchgate.net [researchgate.net]
- 3. thieme-connect.com [thieme-connect.com]

- 4. researchgate.net [researchgate.net]
- 5. Use of p-nitrophenyl chloroformate chemistry to immobilize protein on orthopedic biomaterials - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. rsc.org [rsc.org]
- 7. fgb.tamagawa-seiki.com [fgb.tamagawa-seiki.com]
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